

Solubility issues with synthetic [Asp371]-Tyrosinase (369-377) peptide

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Compound of Interest

Compound Name: [Asp371]-Tyrosinase (369-377),
human

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Technical Support Center: [Asp371]-Tyrosinase (369-377) Peptide

This guide provides troubleshooting advice and answers to frequently asked questions regarding solubility issues with the synthetic human [Asp371]-Tyrosinase (369-377) peptide (Sequence: Tyr-Met-Asp-Gly-Thr-Met-Ser-Gln-Val).

Frequently Asked Questions (FAQs)

Q1: What is the [Asp371]-Tyrosinase (369-377) peptide?

A1: This nonapeptide (YMDGTMSQV) is a naturally occurring antigenic peptide derived from the human tyrosinase protein.^{[1][2][3][4]} It is formed by the post-translational modification of asparagine (N) at position 371 to aspartic acid (D).^{[1][2][4][5]} This peptide is a target for cytotoxic T lymphocytes (CTLs) and is studied in the context of melanoma immunotherapy.^{[1][2][6]}

Q2: I'm having trouble dissolving the lyophilized peptide. What is the recommended starting solvent?

A2: For most peptides, the recommended starting solvent is sterile, distilled water.^[7] The [Asp371]-Tyrosinase (369-377) peptide has an overall negative charge at neutral pH due to the aspartic acid residue and the C-terminal carboxyl group. Therefore, it should be soluble in

aqueous solutions.[7][8] Some suppliers have specifically tested and confirmed its solubility in water.[1][9][10]

Q3: My peptide isn't dissolving in water. What should I do next?

A3: If solubility in water is poor, the issue may be related to pH. Since this is an acidic peptide (net negative charge), its solubility is expected to increase in a slightly basic buffer.[8] Try dissolving the peptide in a small amount of a volatile basic solution like 0.1 M ammonium bicarbonate or a dilute ammonium hydroxide solution, and then dilute it to your desired concentration with water or buffer.[11][12] Always test with a small amount of the peptide first.[7][8]

Q4: Can I use an organic solvent like DMSO?

A4: Yes, but with caution. While Dimethyl sulfoxide (DMSO) is an excellent solvent for many hydrophobic or neutral peptides, it can cause oxidation of methionine (Met) residues.[11] Since the [Asp371]-Tyrosinase (369-377) sequence contains two methionine residues, prolonged exposure to DMSO should be avoided.[5] If an organic solvent is necessary, consider using Dimethylformamide (DMF) or acetonitrile.[7][11][13] If you must use DMSO, dissolve the peptide in a minimal amount and then slowly add the solution dropwise to a stirring aqueous buffer to reach the final concentration.[11]

Q5: How should I store the peptide solution?

A5: Once in solution, it is recommended to create aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or below.[7] For peptides containing methionine, like this one, storing under an oxygen-free atmosphere can help prevent oxidation.[7]

Troubleshooting Guide

This section provides a systematic approach to resolving solubility issues with your peptide.

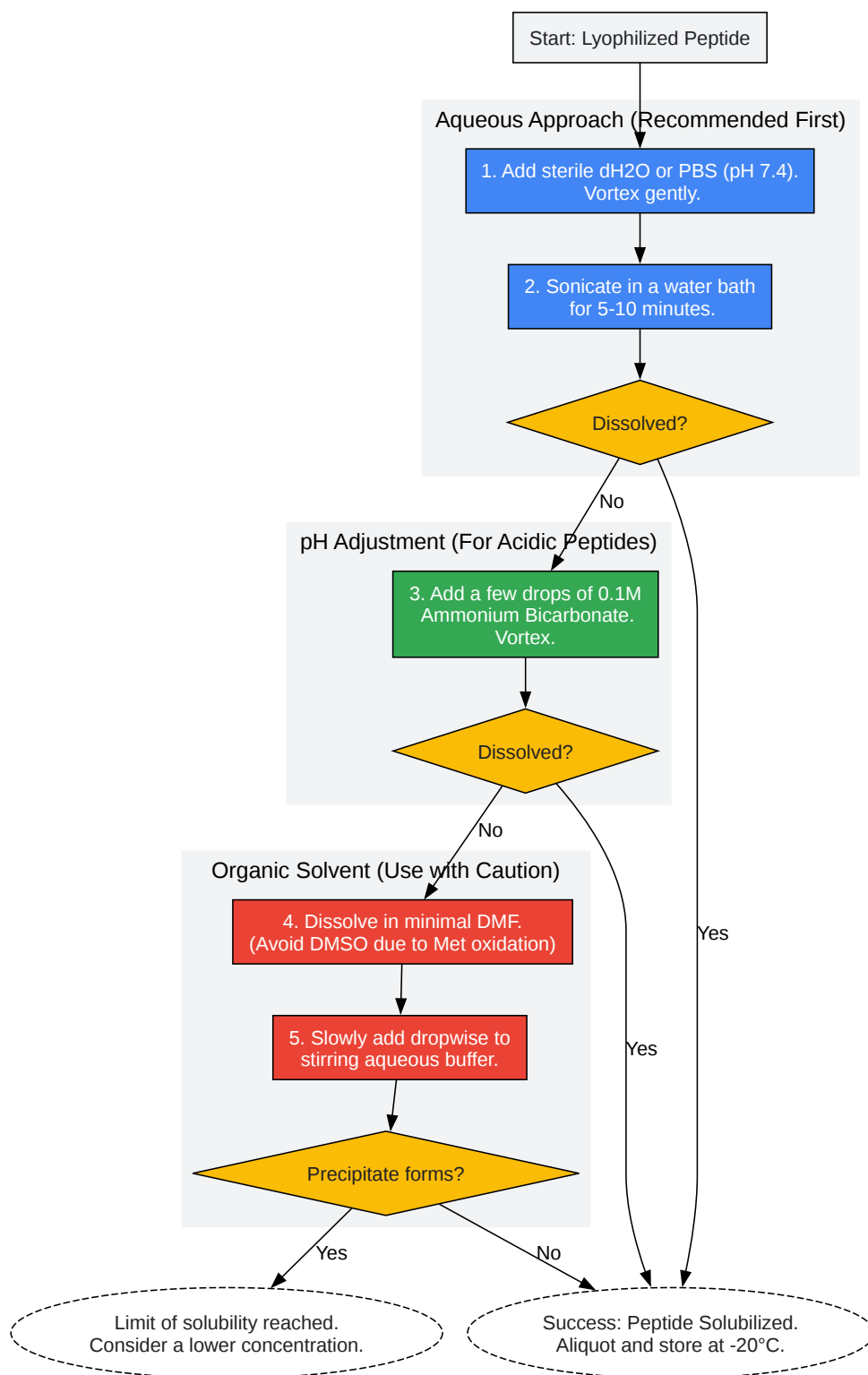
Initial Solubility Test

Before dissolving the entire batch, it is critical to perform a solubility test on a small portion of the lyophilized peptide.[8] This prevents the potential loss of valuable material.

Solubility Troubleshooting Workflow

If you encounter issues, follow the decision-making workflow below.

Peptide Solubility Troubleshooting Workflow



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Caption: Step-by-step workflow for troubleshooting peptide solubility.

Quantitative Solubility Data

While specific quantitative data for this exact peptide is limited in public literature, the following table provides general guidelines for solvents based on peptide characteristics.

Solvent System	Peptide Type Best Suited For	Concentration Range (Typical)	Notes for [Asp371]-Tyrosinase (369-377)
Sterile Water / PBS (pH 7.4)	Short, charged (acidic/basic) peptides	1-10 mg/mL	Recommended starting point. Should be effective due to the Asp residue.[7][8]
Ammonium Bicarbonate (0.1 M)	Acidic peptides (net negative charge)	1-5 mg/mL	Recommended second step. Increases pH, enhancing solubility of acidic peptides.[11]
Acetic Acid (10% aq.)	Basic peptides (net positive charge)	1-5 mg/mL	Not recommended for this peptide.
DMSO, DMF, Acetonitrile	Hydrophobic, neutral peptides	Up to 50 mg/mL	Use with caution. DMF is preferred over DMSO to prevent oxidation of the two Met residues.[7][11]

Experimental Protocols

Protocol 1: Standard Solubilization of [Asp371]-Tyrosinase (369-377)

- Preparation: Bring the lyophilized peptide vial to room temperature before opening to prevent condensation.
- Calculation: Determine the volume of solvent required to achieve your desired stock concentration (e.g., for 1 mg of peptide to make a 1 mg/mL stock, add 1 mL of solvent).
- Initial Dissolution: Aseptically add the calculated volume of sterile distilled water or 1x PBS (pH 7.4) to the vial.
- Mixing: Gently vortex the vial for 30-60 seconds. Avoid vigorous shaking to prevent aggregation.
- Enhancement (if needed): If the peptide is not fully dissolved, place the vial in a sonicator water bath for 5-10 minutes.[\[8\]](#)[\[13\]](#)
- Final Check: Visually inspect the solution for any particulate matter. If undissolved particles remain, proceed to the pH adjustment or organic solvent protocols.
- Filtration & Storage: Once dissolved, filter the solution through a 0.22 µm sterile filter if required for your application. Aliquot the solution into low-protein-binding tubes and store at -20°C.

Protocol 2: Peptide Quantification using UV Spectroscopy

Accurate concentration is vital for experimental success. UV spectroscopy can be used, leveraging the tyrosine (Tyr) residue in the sequence.

- Blank Measurement: Use the same solvent/buffer the peptide is dissolved in to zero the spectrophotometer at 280 nm.
- Sample Measurement: Measure the absorbance of the peptide solution at 280 nm (A₂₈₀).
- Calculation: Use the Beer-Lambert law to calculate the concentration:
 - $\text{Concentration (M)} = A_{280} / (\epsilon \times l)$

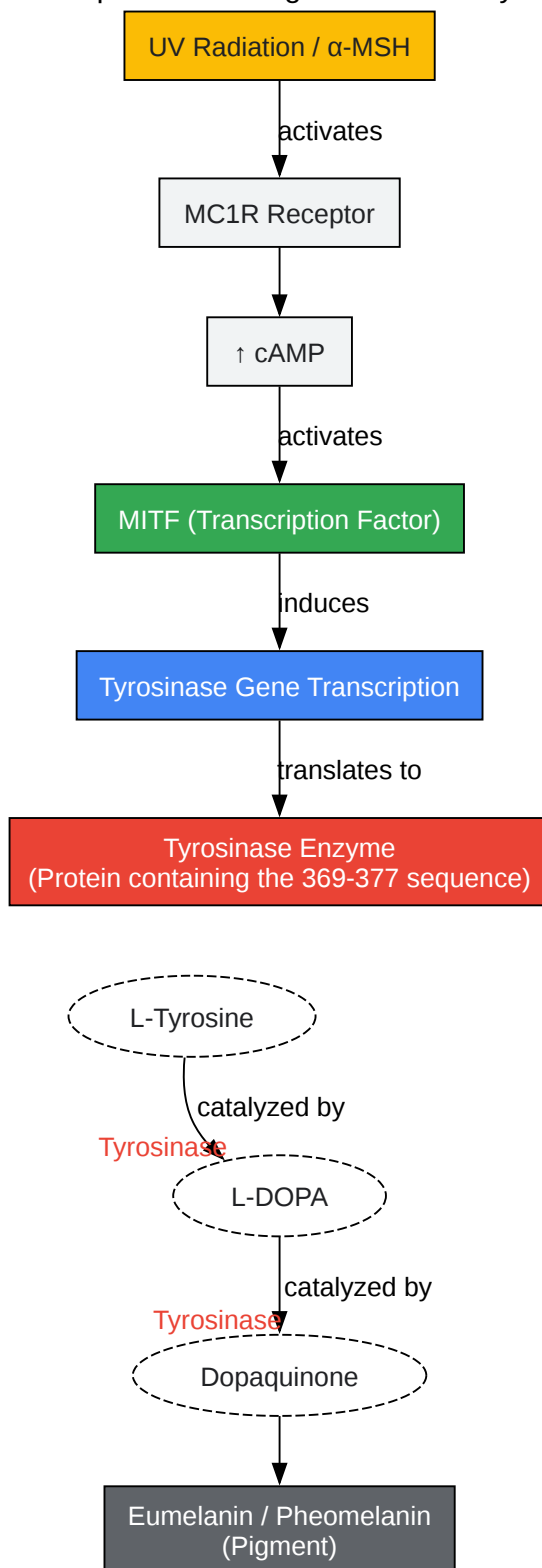
- Where:
 - A280 is the measured absorbance.
 - ϵ (Molar Extinction Coefficient) for a peptide containing one tyrosine is $\sim 1490 \text{ M}^{-1}\text{cm}^{-1}$.
 - l is the path length of the cuvette (typically 1 cm).
- Convert to mg/mL: $\text{Concentration (mg/mL)} = \text{Concentration (M)} \times \text{Molecular Weight (g/mol)} / 1000$.
 - The molecular weight of [Asp371]-Tyrosinase (369-377) is approximately 1031.2 g/mol .[\[1\]](#)

Associated Biological Pathway

The tyrosinase protein, from which this peptide is derived, is the rate-limiting enzyme in melanogenesis, the pathway responsible for melanin pigment production.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Understanding this pathway can provide context for the peptide's use in immunological and dermatological research.

Simplified Melanogenesis Pathway

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Caption: Role of Tyrosinase in the melanogenesis signaling cascade.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Peptide Tyrosinase (Asp371) - HLA-A*0201 YMDGTMSQV - SB-PEPTIDE [sb-peptide.com]
- 3. Tyrosinase Fragments Products, Tyrosinase Peptide [biosyn.com]
- 4. researchgate.net [researchgate.net]
- 5. Methionine oxidation selectively enhances T cell reactivity against a melanoma antigen - PMC [pmc.ncbi.nlm.nih.gov]
- 6. (Asp371)-Tyrosinase (369-377) (human) acetate salt | 168650-46-2(free basis) | FA109106 [biosynth.com]
- 7. genscript.com [genscript.com]
- 8. jpt.com [jpt.com]
- 9. genscript.com [genscript.com]
- 10. genscript.com.cn [genscript.com.cn]
- 11. lifetein.com [lifetein.com]
- 12. biocat.com [biocat.com]
- 13. Peptide Dissolving Guidelines - Creative Peptides [creative-peptides.com]
- 14. mdpi.com [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. Frontiers | The biochemistry of melanogenesis: an insight into the function and mechanism of melanogenesis-related proteins [frontiersin.org]
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